

What are the physicochemical properties of isoamyl benzoate?

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Compound of Interest

Compound Name: *Isoamyl benzoate*

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An In-depth Technical Guide to the Physicochemical Properties of **Isoamyl Benzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **isoamyl benzoate** (also known as isopentyl benzoate). The information is compiled from various sources to ensure accuracy and relevance for scientific and research applications. This document includes quantitative data, detailed experimental protocols for property determination, and a logical workflow for compound characterization.

Isoamyl Benzoate: An Overview

Isoamyl benzoate (CAS No. 94-46-2) is an organic compound, specifically a benzoate ester, formed from the condensation of benzoic acid and isoamyl alcohol.[1] It is a colorless to pale yellow, oily liquid recognized for its characteristic mild, sweet, and fruity aroma.[2][3][4][5][6] This compound is utilized as a flavoring and fragrance agent in the food, cosmetic, and perfumery industries.[4][7][8] In pharmaceutical contexts, it can be explored as a solvent or carrier in certain formulations due to its ester functionality and solvency characteristics.[4]

Core Physicochemical Properties

The fundamental physicochemical properties of **isoamyl benzoate** are summarized in the table below. These values are critical for understanding its behavior in various experimental and formulation settings.

Property	Value	Units	Conditions	References
Molecular Formula	C ₁₂ H ₁₆ O ₂	-	-	[2][4][5]
Molecular Weight	192.25	g/mol	-	[2][3][4][5]
Appearance	Colorless to pale yellow oily liquid	-	Room Temperature	[2][3][4]
Odor	Mild, sweet, fruity, balsamic	-	-	[2][3][5][7]
Boiling Point	261 - 262	°C	@ 760 mmHg	[2][3][7][9][10][11]
165 - 166	°C	@ 50 mmHg	[3][12]	
127 - 129	°C	Not specified	[4]	
Melting Point	-37	°C	-	
Density	0.99	g/mL	@ 25 °C	[4][5][7][10][11]
0.986 - 0.992	g/cm ³	@ 25 °C	[3][12]	
1	g/cm ³	@ 20 °C	[13]	
Refractive Index	1.492 - 1.497	nD	@ 20 °C	[2][3][4][12][14]
1.494	nD	@ 20 °C	[5][7][9][11]	
Vapor Pressure	0.026	mmHg	@ 20 °C	[3][12]
1	hPa	@ 66 °C	[5][9]	
Flash Point	>110	°C	Closed Cup	[3]
>230	°F	-	[5][9][12]	
Solubility	Insoluble	-	Water	[1][2][3][5][6][9]
Soluble / Miscible	-	Alcohol, organic solvents, oils	[1][2][3][5][6][7][14]	
LogP (o/w)	4.15	-	-	[3][12][15]

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physicochemical properties of liquid compounds like **isoamyl benzoate**.

Determination of Boiling Point (Micro-Reflux Method)

The boiling point is a crucial indicator of a liquid's volatility and purity.^[16] For small sample volumes, a micro-boiling point determination is efficient.^{[17][18]}

Objective: To determine the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube (e.g., 10x75 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., aluminum block on a hot plate or Thiele tube with heating oil)^{[17][19]}
- Clamps and stand

Procedure:

- Add approximately 0.5 mL of **isoamyl benzoate** to the small test tube.^[18]
- Place the capillary tube into the test tube with its open end down.^{[16][19]}
- Attach the test tube to the thermometer, ensuring the bottom of the test tube is level with the thermometer's bulb.
- Immerse the assembly into the heating block or Thiele tube. The thermometer bulb should be positioned just above the liquid's surface to measure the vapor temperature.^[18]

- Begin heating gently. Initially, a stream of bubbles will emerge from the capillary tube as trapped air expands and is expelled.[\[17\]](#)
- As the temperature approaches the boiling point, the bubbling will become a rapid and continuous stream as the liquid's vapor fills the capillary.[\[17\]](#)
- Stop heating and observe carefully. The bubbling will slow down and eventually stop. The moment the liquid is drawn back into the capillary tube, record the temperature. This is the boiling point.[\[17\]](#)

Determination of Density

Density is a fundamental property defined as mass per unit volume. For liquids, it is often determined using a pycnometer or a digital density meter.

Objective: To accurately measure the mass of a known volume of **isoamyl benzoate**.

Apparatus:

- Pycnometer (a glass flask with a precise volume)
- Analytical balance (accurate to ± 0.0001 g)
- Temperature-controlled water bath

Procedure:

- Thoroughly clean and dry the pycnometer and weigh it accurately on the analytical balance (m_1).
- Fill the pycnometer with distilled water and place it in the temperature-controlled water bath set to a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- Adjust the water level to the pycnometer's calibration mark, dry the exterior, and weigh it again (m_2).
- Empty and dry the pycnometer completely.

- Fill the pycnometer with **isoamyl benzoate**, allow it to equilibrate to the same temperature in the water bath, adjust the volume to the mark, dry the exterior, and weigh it for a final time (m_3).
- Calculate the density (ρ) using the formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ (where ρ_{water} is the known density of water at the experimental temperature).

Determination of Refractive Index

The refractive index measures how light propagates through a substance and is a valuable tool for identifying a liquid or assessing its purity.^[20] It is typically measured using an Abbe refractometer.

Objective: To measure the ratio of the speed of light in a vacuum (or air) to its speed within **isoamyl benzoate**.^[20]

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Light source (typically a sodium D-line source, 589 nm)^[20]
- Dropper or pipette

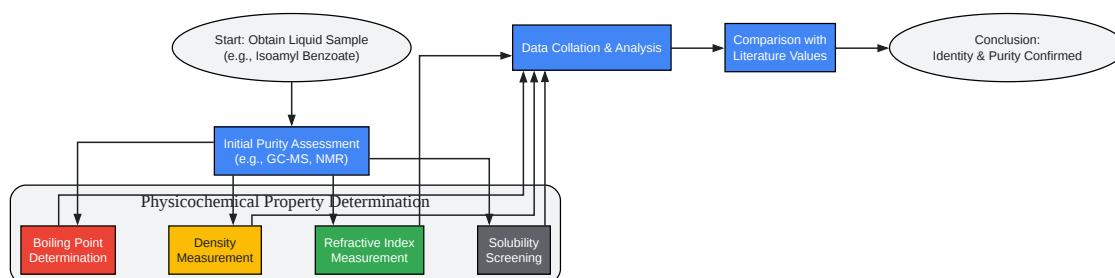
Procedure:

- Turn on the refractometer and the light source. Connect the water circulator to the refractometer prisms and set it to the desired temperature (e.g., 20 °C).^[20]
- Open the prism assembly. Using a clean dropper, place 2-3 drops of **isoamyl benzoate** onto the surface of the lower prism.
- Close the prisms firmly. The liquid will spread into a thin, uniform film.
- Look through the eyepiece. Rotate the coarse adjustment knob until the light and dark fields become visible in the field of view.

- Sharpen the dividing line between the fields using the dispersion correction knob.
- Use the fine adjustment knob to center the sharp dividing line precisely on the crosshairs of the reticle.
- Read the refractive index value from the instrument's scale.
- Clean the prism surfaces thoroughly with a suitable solvent (e.g., ethanol or acetone) and a soft lens tissue after the measurement.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physicochemical characterization of a liquid sample such as **isoamyl benzoate**.



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Caption: Workflow for Physicochemical Characterization.

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